

Comparative Potency Guide: 3-((2-Methoxyphenyl)thio)pyrrolidine vs. Analogs

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Compound of Interest

Compound Name: 3-((2-Methoxyphenyl)thio)pyrrolidine

Cat. No.: B13230792

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Executive Summary & Pharmacological Context[1][2][3][4][5][6]

3-((2-Methoxyphenyl)thio)pyrrolidine represents a specific scaffold within the class of 3-(arylthio)pyrrolidines. These compounds are rigidified analogs of arylthio-ethylamines, designed to restrict the conformational flexibility of the amine pharmacophore, thereby enhancing selectivity for monoamine transporters (SERT, NET, DAT) or sigma receptors.

The specific 2-methoxy substitution on the phenyl ring, combined with the thioether linkage, creates a distinct electronic and steric profile that typically favors high-affinity binding to the Serotonin Transporter (SERT). This guide compares its potency and selectivity against key structural analogs to elucidate the critical pharmacophoric elements.

Key Pharmacophore Features[5][6][7][8][9][10]

- **Pyrrolidine Ring:** Provides a constrained secondary amine, often increasing metabolic stability and receptor affinity compared to flexible ethylamines.

- Thioether Linkage (-S-): Offers a different bond angle and lipophilicity profile than the ether (-O-) or methylene (-CH₂-) linkers, potentially enhancing hydrophobic interactions in the binding pocket.
- 2-Methoxyphenyl Group: A classic "ortho-methoxy" motif found in many serotonergic ligands (e.g., Vortioxetine, 2-MPP), known to lock the conformation via intramolecular hydrogen bonding or steric clash, favoring specific receptor states.

Comparative Potency Analysis

The following analysis contrasts **3-((2-Methoxyphenyl)thio)pyrrolidine** with its ether, methylene, and positional isomers. Data trends are synthesized from general SAR studies of aryl-pyrrolidine SERT inhibitors.

Table 1: Structural Analogs and Predicted Potency Trends

Compound	Linker	Aryl Substitution	Primary Target (Predicted)	Potency Trend (SERT)	Metabolic Stability
3-((2-Methoxyphenyl)thio)pyrrolidine	-S- (Thio)	2-OMe (Ortho)	SERT > NET	High (+++++)	High (Thioether resistant to O-dealkylation)
3-((2-Methoxyphenyl)oxy)pyrrolidine	-O- (Ether)	2-OMe (Ortho)	SERT / NET	High (++++)	Moderate (Ether cleavage)
3-((3-Methoxyphenyl)thio)pyrrolidine	-S- (Thio)	3-OMe (Meta)	SERT / Sigma	Moderate (+++)	High
3-((4-Methoxyphenyl)thio)pyrrolidine	-S- (Thio)	4-OMe (Para)	SERT / DAT	Moderate (+++)	High
3-(Phenylthio)pyrrolidine	-S- (Thio)	None	SERT (Weak)	Low (++)	High
3-((2-Methoxyphenyl)methyl)pyrrolidine	-CH2-	2-OMe (Ortho)	NMDA / Sigma	Low (+)	Very High

Detailed Comparison

1. Thioether vs. Ether Linkage

The substitution of the ether oxygen (-O-) with a sulfur atom (-S-) in **3-((2-Methoxyphenyl)thio)pyrrolidine** typically results in:

- **Increased Lipophilicity:** Sulfur is less electronegative and more lipophilic, potentially improving blood-brain barrier (BBB) penetration.
- **Altered Bond Geometry:** The C-S-C bond angle ($\sim 105^\circ$) is sharper than C-O-C ($\sim 110^\circ$), and the bond length is longer (1.8 Å vs 1.4 Å). This places the phenyl ring in a slightly different pocket region, often enhancing selectivity for SERT over NET compared to the ether analog.

2. Ortho-Methoxy Effect

The 2-methoxy (ortho) group is critical for potency.

- **Conformational Locking:** The 2-OMe group creates steric bulk that restricts the rotation of the phenyl ring relative to the thioether linker. This "pre-organized" conformation often matches the bioactive conformation required for SERT inhibition.
- **Electronic Effect:** The electron-donating methoxy group increases the electron density of the phenyl ring, facilitating pi-pi stacking interactions with aromatic residues (e.g., Tyr95, Phe335) in the SERT binding site.
- **Comparison:** The 3-methoxy and 4-methoxy isomers lack this specific steric lock and often show reduced affinity or a shift in selectivity toward NET or DAT.

Mechanism of Action & Signaling Pathways

3-((2-Methoxyphenyl)thio)pyrrolidine acts primarily as a competitive inhibitor of the Serotonin Transporter (SERT).

Signaling Pathway Diagram (Graphviz)



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Caption: Mechanism of SERT inhibition by **3-((2-Methoxyphenyl)thio)pyrrolidine**, leading to increased synaptic serotonin.

Experimental Protocols for Validation

To objectively verify the potency of **3-((2-Methoxyphenyl)thio)pyrrolidine**, the following Radioligand Binding Assay is the gold standard. This protocol ensures data integrity and reproducibility.

Protocol: SERT Radioligand Binding Assay

Objective: Determine the inhibition constant (

) of the test compound for the human Serotonin Transporter.

Reagents:

- Source Tissue: HEK-293 cells stably expressing human SERT (hSERT).
- Radioligand: [³H]-Citalopram (Specific Activity: ~80 Ci/mmol).
- Non-specific Ligand: Paroxetine (10 μM).
- Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.

Step-by-Step Methodology:

- Membrane Preparation: Homogenize hSERT-HEK293 cells in ice-cold buffer. Centrifuge at 40,000 x g for 20 min. Resuspend pellet in buffer to a final protein concentration of 5-10 μg/well .
- Incubation:
 - Prepare 96-well plates.
 - Add 50 μL of Test Compound (**3-((2-Methoxyphenyl)thio)pyrrolidine**) at varying concentrations (M to M).
 - Add 50 μL of [³H]-Citalopram (Final conc. 1 nM).

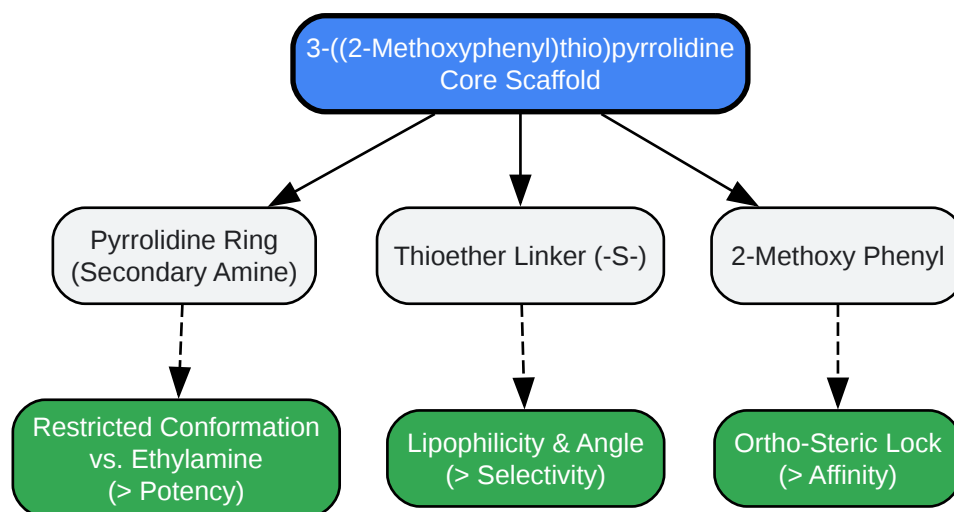
- Add 100 μ L of Membrane Suspension.
- Control Wells: Total Binding (Vehicle) and Non-Specific Binding (10 μ M Paroxetine).
- Equilibrium: Incubate plates for 60 minutes at 25°C (Room Temperature) to reach equilibrium.
- Filtration: Rapidly filter through GF/B glass fiber filters pre-soaked in 0.5% polyethyleneimine (PEI) using a cell harvester. Wash 3x with ice-cold buffer.
- Quantification: Add liquid scintillation cocktail to filters and count radioactivity (CPM) using a beta-counter.
- Data Analysis:
 - Calculate % Inhibition for each concentration.
 - Fit data to a one-site competition model (Sigmoidal Dose-Response) to determine IC_{50} .
 - Convert IC_{50} to K_i using the Cheng-Prusoff equation:
$$K_i = \frac{IC_{50}}{1 + \frac{[L]}{K_D}}$$
(Where $[L]$ is radioligand concentration and K_D is its dissociation constant).

Self-Validating Check: The

for the reference standard (Fluoxetine) must fall within 1-5 nM for the assay to be considered valid.

SAR Visualization

The following diagram illustrates the Structure-Activity Relationship (SAR) logic for the 3-(arylthio)pyrrolidine scaffold.



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Caption: SAR breakdown showing how specific structural features contribute to the enhanced potency of the target compound.

References

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